

Personal protective equipment for handling Dexpramipexole

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Compound of Interest

Compound Name: Dexpramipexole

Cat. No.: B1663564

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Essential Safety and Handling Guide for Dexpramipexole

This document provides crucial safety and logistical information for laboratory professionals handling **Dexpramipexole**. It outlines the necessary personal protective equipment (PPE), procedural guidance for handling and disposal, and engineering controls to ensure a safe laboratory environment.

Hazard Identification and Safety Data Summary

Dexpramipexole is a substance that requires careful handling due to its potential health effects. While some suppliers classify it as a non-hazardous substance, others indicate it may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.[1][2][3][4] Given the conflicting information, it is prudent to handle **Dexpramipexole** with a comprehensive safety approach.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	GHS07	Warning	H335: May cause respiratory irritation

Physical and Chemical Properties

Property	Value
Appearance	Solid
Melting/Freezing Point	270-272°C
Boiling Point/Range	378.0±42.0 °C at 760 mmHg
Storage Temperature	Powder: -20°C
Occupational Exposure Limits	No data available

Operational Plan for Handling Dextramipexole

A systematic approach to handling **Dextramipexole** is essential to minimize exposure and ensure safety. The following workflow provides a step-by-step guide from receiving the compound to its final disposal.



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Caption: Operational Workflow for Handling **Dexpramipexole**.

Experimental Protocols

1. Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) during unpacking.
- Confirm the product identity and quantity against the order information.

2. Storage:

- Store **Dexpramipexole** in a tightly sealed container in a cool, well-ventilated area.
- The recommended storage temperature for the powder form is -20°C.
- Store in a locked cabinet or facility to restrict access.

3. Preparation for Use (Weighing and Dissolving):

- All manipulations of solid **Dexpramipexole** should be conducted in a well-ventilated area, preferably within a chemical fume hood or a ventilated balance enclosure, to avoid dust and aerosol formation.
- Use dedicated, clean spatulas and weighing boats.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.

4. Experimental Use:

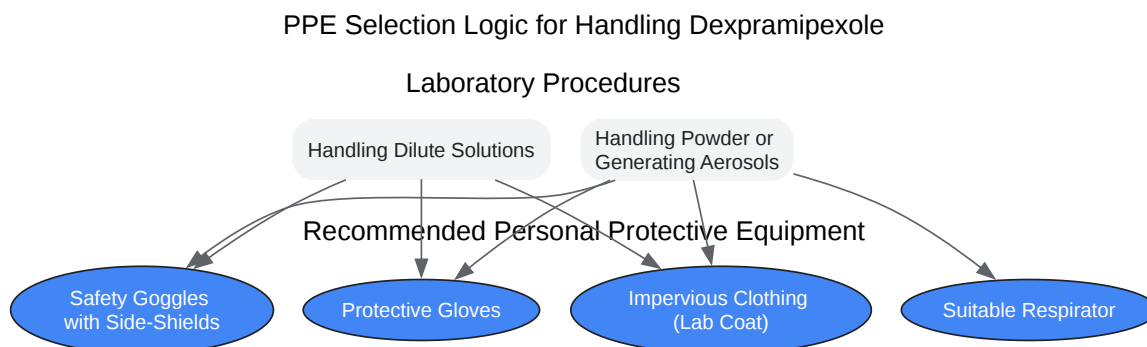
- Always wear the recommended PPE when handling the substance.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory where **Dexpramipexole** is being handled.
- Ensure a safety shower and eyewash station are readily accessible.

5. Decontamination and Cleaning:

- After handling, thoroughly wash hands and any exposed skin with soap and water.
- Decontaminate all surfaces and equipment that have come into contact with **Dexpramipexole**. Scrubbing with alcohol is a suggested method for decontamination.
- For spills, absorb solutions with an inert material (e.g., diatomite, universal binders) and collect for disposal.

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical and should be based on the specific laboratory procedure being performed. The following diagram illustrates the decision-making process for PPE selection.



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Caption: PPE Selection Logic for Handling **Dexpramipexole**.

- Eye Protection: Safety goggles with side-shields are mandatory to protect against splashes and dust.
- Hand Protection: Wear protective gloves to prevent skin contact.
- Skin and Body Protection: Impervious clothing, such as a lab coat, should be worn to protect the skin.
- Respiratory Protection: A suitable respirator is recommended, especially when handling the powder form or when there is a risk of generating dust or aerosols.

Disposal Plan

Proper disposal of **Dexpramipexole** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Segregation:

- Collect all waste materials, including unused **Dexpramipexole**, contaminated consumables (e.g., gloves, weighing boats, pipette tips), and cleaning materials, in a designated and clearly labeled hazardous waste container.
- Do not mix **Dexpramipexole** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Disposal Procedures:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.
- Contact your institution's EHS office or a licensed professional waste disposal service to arrange for proper disposal.
- Do not dispose of **Dexpramipexole** down the drain or in the regular trash.

By adhering to these safety and handling guidelines, researchers can minimize the risks associated with **Dexpramipexole** and maintain a safe laboratory environment.

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